

(S)-4-Octanol: A Comprehensive Technical Guide to Safety, Handling, and Disposal

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Compound of Interest

Compound Name: (S)-4-Octanol

Cat. No.: B12682771

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-4-Octanol, a chiral secondary alcohol, is a valuable building block in organic synthesis and drug development. Its unique stereochemistry makes it a critical component in the synthesis of complex molecules with specific biological activities. As with any chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring the safety of laboratory personnel and minimizing environmental impact. This in-depth technical guide provides comprehensive information on the safety, handling, and disposal of **(S)-4-Octanol**, tailored for professionals in research and development. The following sections detail the physical and chemical properties, toxicological and ecotoxicological data, safe handling and storage procedures, emergency protocols, and appropriate disposal methods for this compound.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **(S)-4-Octanol** is fundamental to its safe handling. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₈ O	--INVALID-LINK--
Molecular Weight	130.23 g/mol	--INVALID-LINK--
CAS Number	90365-63-2	--INVALID-LINK--
Appearance	Colorless to Almost colorless clear liquid	TCI AMERICA
Boiling Point	174-176 °C (for 4-Octanol)	Sigma-Aldrich
Melting Point	-15 °C (for 1-Octanol)	Sigma-Aldrich
Flash Point	65 °C (149 °F) - closed cup (for 4-Octanol)	Sigma-Aldrich
Density	0.818 g/mL at 20 °C (for 4-Octanol)	Sigma-Aldrich
Refractive Index (n _{20/D})	1.426 (for 4-Octanol)	Sigma-Aldrich
XLogP3	2.7	--INVALID-LINK--
Hydrogen Bond Donor Count	1	--INVALID-LINK--
Hydrogen Bond Acceptor Count	1	--INVALID-LINK--

Safety and Hazards

(S)-4-Octanol is classified as a combustible liquid and can cause serious eye irritation. It is crucial to be aware of its hazard classifications and to take appropriate precautions.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. For 4-Octanol, the following classifications have been reported:

- Flammable Liquids: Category 4 (Combustible liquid)[1]

- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)[2][3]
- Aquatic Hazard (Acute): Category 3 (Harmful to aquatic life)[1]
- Aquatic Hazard (Chronic): Category 3 (Harmful to aquatic life with long lasting effects)[1]

Hazard Statements

- H227: Combustible liquid.[1]
- H319: Causes serious eye irritation.[2][3]
- H412: Harmful to aquatic life with long lasting effects.[1]

Precautionary Statements

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[1]
- P264: Wash skin thoroughly after handling.[1]
- P273: Avoid release to the environment.[1]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.[1]
- P370 + P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[1]
- P403 + P235: Store in a well-ventilated place. Keep cool.[1]
- P501: Dispose of contents/ container to an approved waste disposal plant.[1]

Toxicological and Ecotoxicological Data

Specific toxicological and ecotoxicological data for **(S)-4-Octanol** are not readily available. The following tables present data for the closely related isomer, 1-Octanol, which can be used as a conservative estimate of the potential hazards. It is imperative to handle **(S)-4-Octanol** with the assumption of similar or greater toxicity.

Toxicological Data (for 1-Octanol)

Endpoint	Species	Value	Reference
Acute Oral Toxicity (LD50)	Rat	> 5,000 mg/kg	[4]
Acute Dermal Toxicity (LD50)	Rabbit	> 2,000 - 4,000 mg/kg	[4]
Skin Corrosion/Irritation	Rabbit	Slight irritation	[4]
Serious Eye Damage/Irritation	Rabbit	Causes serious eye irritation	[4]

Ecotoxicological Data (for 1-Octanol)

Endpoint	Species	Value	Exposure Time	Reference
Acute Fish Toxicity (LC50)	Pimephales promelas (fathead minnow)	13.3 mg/L	96 h	
Acute Daphnia Toxicity (EC50)	Daphnia magna	Not specified	48 h	
Algae Toxicity (ErC50)	Desmodesmus subspicatus (green algae)	14 mg/L	48 h	
Chronic Fish Toxicity (NOEC)	Pimephales promelas (fathead minnow)	0.26 mg/L	33 d	

Handling and Storage

Proper handling and storage procedures are essential to minimize the risks associated with **(S)-4-Octanol**.

Personal Protective Equipment (PPE)

When handling **(S)-4-Octanol**, the following personal protective equipment should be worn:

- Eye Protection: Chemical splash goggles or a face shield.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[5\]](#)
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or in case of a splash risk, a chemical-resistant apron should also be worn.
[\[5\]](#)

Safe Handling Practices

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when heating or creating aerosols.[\[6\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Avoid breathing vapors or mists.[\[6\]](#)
- Keep away from ignition sources such as open flames, hot surfaces, and sparks.[\[6\]](#)
- Use only non-sparking tools when handling the material.
- Ground and bond containers when transferring large volumes to prevent static discharge.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[\[6\]](#)

- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[6]
- Store in a designated flammable liquids storage cabinet.[1]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

Spills

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth. [6]
 - Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[6]
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert others and activate the fire alarm if necessary.
 - If safe to do so, shut off all ignition sources.
 - Contact the institution's emergency response team or local fire department.
 - Prevent the spill from entering drains or waterways.[6]

First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[4]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.[4]

Disposal

(S)-4-Octanol and its contaminated waste must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.

General Disposal Guidelines

- Collect waste **(S)-4-Octanol** and contaminated materials in a clearly labeled, sealed container.[4]
- Do not dispose of **(S)-4-Octanol** down the drain.[4]
- Contact your institution's environmental health and safety department for specific disposal procedures.

Chemical Degradation (for consideration by qualified personnel)

For small quantities, chemical oxidation may be a viable option for degradation prior to disposal, performed by trained personnel in a controlled laboratory setting. **(S)-4-Octanol**, as a secondary alcohol, can be oxidized to a ketone. Common laboratory oxidizing agents include:

- Chromium-based reagents: Jones reagent (chromic acid) or pyridinium chlorochromate (PCC).[7] These reagents are effective but are themselves hazardous and generate hazardous chromium waste.

- Dess-Martin periodinane: A milder oxidizing agent.[8]
- Swern oxidation: Utilizes oxalyl chloride or trifluoroacetic anhydride, dimethyl sulfoxide (DMSO), and a hindered organic base.[8]

Note: Any chemical degradation procedure must be thoroughly evaluated for safety and compatibility with laboratory facilities and waste streams.

Experimental Protocols

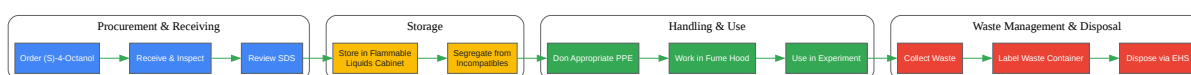
Detailed experimental protocols for the determination of the toxicological and ecotoxicological data presented in this guide are based on internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (LD50): Typically determined using a method similar to OECD Test Guideline 401 or 423, where the substance is administered orally to rats at various dose levels, and mortality is observed over a 14-day period.[4]
- Acute Dermal Toxicity (LD50): Generally follows a protocol like OECD Test Guideline 402, involving the application of the substance to the skin of rabbits for 24 hours, with subsequent observation for mortality and skin reactions.[4]
- Skin Irritation: Assessed using methods like OECD Test Guideline 404, where the substance is applied to the shaved skin of rabbits, and the site is observed for erythema and edema over a set period.[4]
- Eye Irritation: Follows procedures similar to OECD Test Guideline 405, where the substance is instilled into the eye of a rabbit, and the cornea, iris, and conjunctiva are evaluated for adverse effects.[4]
- Acute Fish Toxicity (LC50): Determined according to guidelines such as OECD Test Guideline 203, where fish are exposed to various concentrations of the substance in water for 96 hours, and the concentration that is lethal to 50% of the fish is calculated.
- Acute Daphnia Toxicity (EC50): Typically follows OECD Test Guideline 202, where daphnids are exposed to a range of concentrations for 48 hours, and the concentration that immobilizes 50% of the population is determined.

- Algae Toxicity (EC50): Assessed using a method like OECD Test Guideline 201, which measures the inhibition of growth of a selected algal species over 72 hours of exposure to the substance.

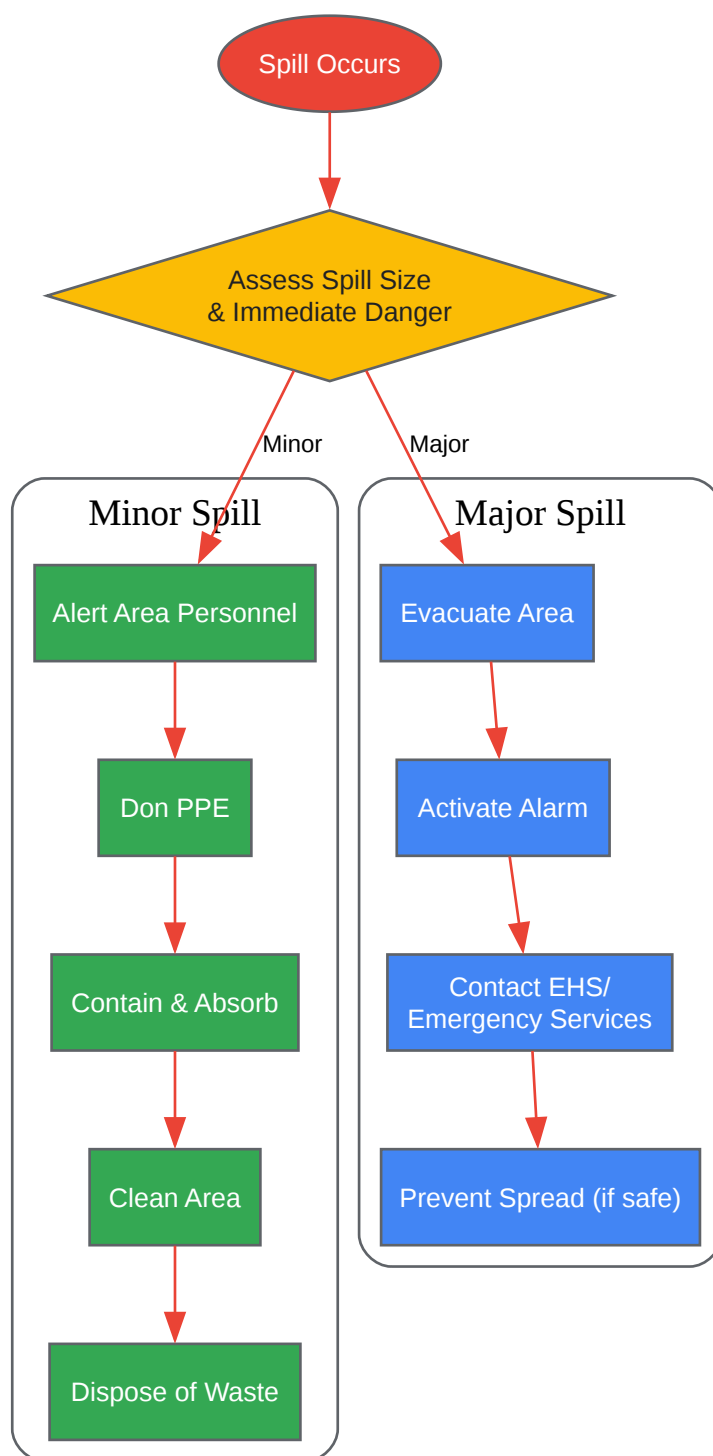
Visualizations

The following diagrams illustrate key workflows for the safe management of **(S)-4-Octanol**.



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Caption: Workflow for the safe handling of **(S)-4-Octanol**.



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Caption: Decision workflow for **(S)-4-Octanol** spill response.

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